

Personal protective equipment for handling 3-(Diethylamino)-2,2-dimethylpropan-1-ol

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Compound of Interest

Compound Name: 3-(Diethylamino)-2,2-dimethylpropan-1-ol

Cat. No.: B041345

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Essential Safety and Handling Guide for 3-(Diethylamino)-2,2-dimethylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** (CAS: 39067-45-3), ensuring laboratory safety and operational integrity.

This document provides immediate and essential safety protocols for handling **3-(Diethylamino)-2,2-dimethylpropan-1-ol**, a key intermediate in the synthesis of various compounds, including herbicides and local anesthetics.^{[1][2]} Adherence to these guidelines is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

3-(Diethylamino)-2,2-dimethylpropan-1-ol is classified as harmful if swallowed and causes serious eye irritation.^{[3][4]} It is crucial to understand its specific hazards to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [4]
Serious eye damage/eye irritation	Category 2A / 2	H319: Causes serious eye irritation[3][4]

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment is the most critical line of defense against exposure. All personnel handling this chemical must use the following PPE:

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles. Face shield if splashing is a risk.	Prevents eye contact which can cause serious irritation.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Protects skin from direct contact.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator.	Avoids inhalation of potentially harmful mists or aerosols.[5]

Safe Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's stability.

Handling:

- Work in a well-ventilated area to avoid the buildup of vapors.[5]
- Avoid contact with skin and eyes.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Wash hands thoroughly after handling.[3]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from incompatible materials such as oxidizing agents and acids.
- The recommended storage temperature is 2-8°C.[2][6]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Get medical help immediately.[3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][7]
If on Skin	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[5]
If Inhaled	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.[3][5]

Spill and Disposal Procedures

A clear plan for managing spills and disposing of waste is necessary to mitigate environmental contamination and health risks.

Accidental Release Measures:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Collect and arrange for disposal. Use spark-proof tools and explosion-proof equipment.^[5]
- Absorb: For liquid spills, absorb with an inert material (e.g., sand, diatomite).
- Clean-up: Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.^[5]

Disposal:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.^{[3][5]} Do not dispose of down the drain.

Physical and Chemical Properties

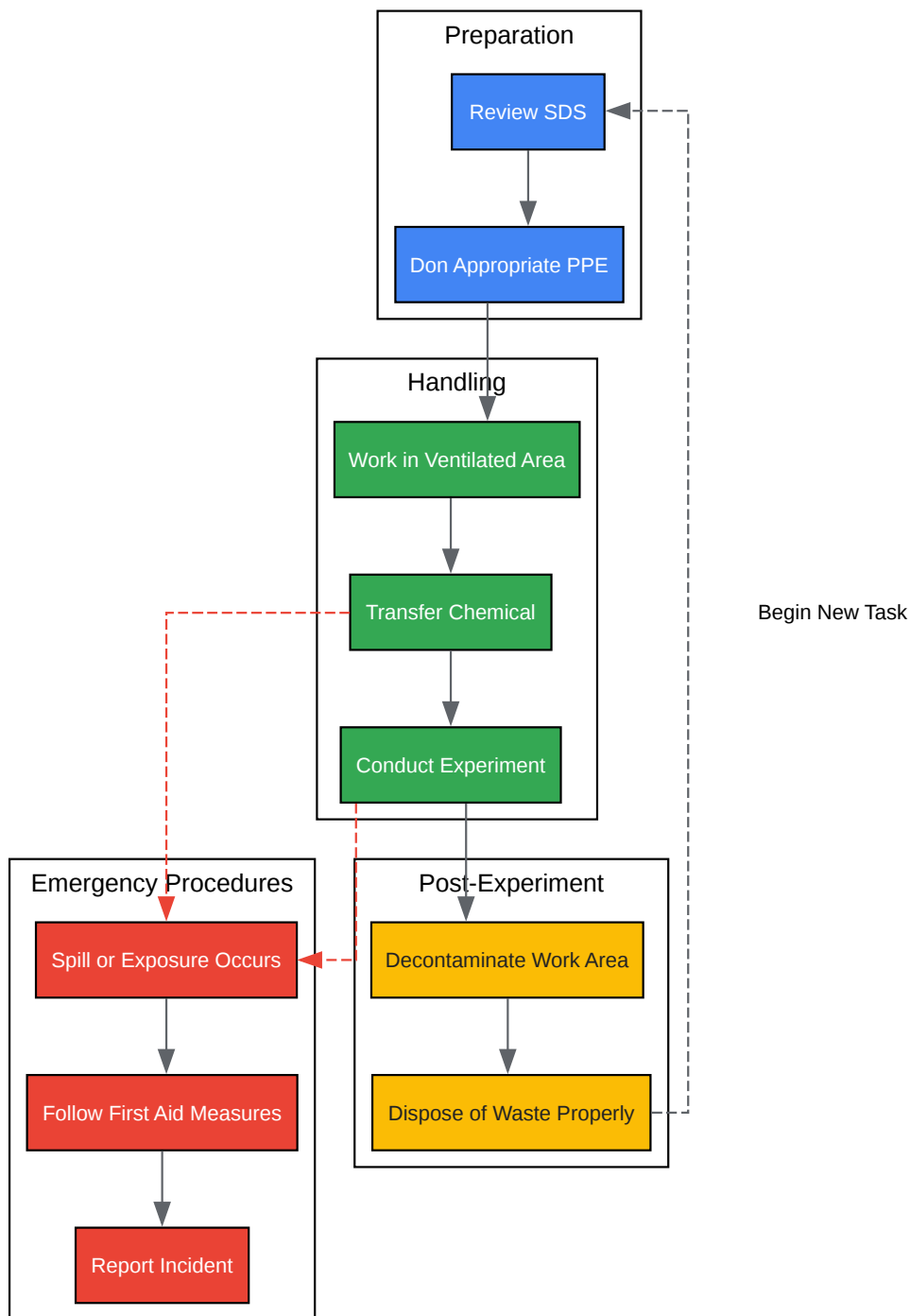
Understanding the physical and chemical properties of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** is vital for its safe handling and use in experiments.

Property	Value
Molecular Formula	C ₉ H ₂₁ NO[4][6]
Molecular Weight	159.27 g/mol [4][6]
Appearance	Light yellow to yellow liquid[1]
Boiling Point	226.6 °C to 227 °C at 760 mmHg[1][6]
Density	0.875 g/mL[6]
Flash Point	73.9 °C to 74 °C[1][2]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for the safe handling of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** in a laboratory setting.

Workflow for Handling 3-(Diethylamino)-2,2-dimethylpropan-1-ol

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Caption: Logical workflow for the safe handling of chemicals.

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